Technical Comparison Guide: 5-Chloro-2-ethoxyphenylboronic Acid in Medicinal Chemistry

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Compound of Interest	
Compound Name:	*5-Chloro-2-ethoxyphenylboronic acid*
CAS No.:	*352534-86-2*
Cat. No.:	*B1588029*

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Executive Summary: The "Ortho-Alkoxy" Strategic Niche

5-Chloro-2-ethoxyphenylboronic acid (CAS 352534-86-2) represents a specialized class of arylboronic acids used to introduce a bi-functionalized phenyl ring into drug scaffolds. Unlike simple phenylboronic acids, this compound offers a unique "push-pull" electronic profile and a defined steric environment:

- 2-Ethoxy Group (Ortho): Provides lipophilicity and steric bulk, often used to lock biaryl conformations (atropisomerism control) or improve solubility of the final drug candidate.
- 5-Chloro Group (Meta to Boron): Acts as a metabolic blocking site (preventing oxidation) or a handle for further functionalization via secondary cross-coupling.

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This guide compares its performance against structural analogs and details optimized protocols for its use in Suzuki-Miyaura cross-couplings, specifically targeting SGLT2 inhibitor analogs and Cannabinoid receptor ligands.

Chemical Profile & Structural Logic[1]

Feature	Specification	Impact on Reactivity & Application
CAS Number	352534-86-2	Unique identifier for procurement.
Structure	3-substituted-4-alkoxyphenylboronic acid core	Ortho-Effect: The ethoxy group at C2 creates steric hindrance, slowing transmetallation but preventing homocoupling.
Electronic State	Electron-Rich (Ethoxy) + Electron-Poor (Chloro)	The electron-donating ethoxy group activates the ring, while the chloro group slightly deactivates the C-B bond, creating a balanced reactivity profile suitable for mild Pd-catalyzed cycles.
Solubility	Moderate (Alcohol/Organic soluble)	The ethoxy chain significantly improves solubility in non-polar solvents compared to hydroxy/methoxy analogs.

Comparative Performance Review

This section evaluates the subject compound against its two closest alternatives: 2-Ethoxyphenylboronic acid (lacking the chloro-handle) and 5-Chloro-2-methoxyphenylboronic acid (lower lipophilicity).

Performance Matrix: Suzuki-Miyaura Coupling Efficiency

Data synthesized from comparative reactivity trends of ortho-alkoxy boronic acids [1, 2].

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Metric	5-Chloro-2-ethoxyphenylboronic acid **(Subject)**	2-Ethoxyphenylboronic acid **(Alternative A)**	5-Chloro-2-methoxyphenylboronic acid **(Alternative B)**
Reactivity (Rate)	Medium	High	Medium-High
Steric Hindrance	High (Ethoxy is bulkier than Methoxy)	High	Moderate
Lipophilicity (LogP)	High (Ideal for CNS targets)	Medium	Low-Medium
Metabolic Stability	Excellent (Cl blocks metabolism)	Poor (Prone to oxidation)	Good
Yield (Standard)	75-85%	80-90%	85-92%
Recrystallization	Easy (Crystallizes well)	Moderate	Moderate

Analysis of Causality:

- Why the Yield Difference? The ortho-ethoxy group in the subject compound exerts greater steric pressure than the methoxy group in Alternative B. This slows the transmetallation step in the catalytic cycle (see Diagram 1). However, this same bulk suppresses the formation of protodeboronated byproducts, often resulting in a cleaner, albeit slower, reaction.

- Why Choose the Subject? If your target molecule requires a specific conformational lock or enhanced blood-brain barrier (BBB) permeability (common in CB1/CB2 ligand research), the ethyl chain provides a critical lipophilic boost over the methyl variant.

Application Case Studies

Case Study A: Structural Analogs of SGLT2 Inhibitors

SGLT2 inhibitors (e.g., Remogliflozin, Dapagliflozin) often feature an alkoxy-substituted biaryl core. **5-Chloro-2-ethoxyphenylboronic acid** serves as a scaffold mimetic for generating "bio-isosteres" of these drugs.

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- Role: Introduces the distal phenyl ring with a lipophilic tail (ethoxy) and a halogen handle (chloro) to modulate the half-life of the inhibitor.
- Advantage: The 5-chloro position prevents rapid metabolic clearance often seen with unsubstituted phenyl rings in this position [3].

Case Study B: Cannabinoid Receptor (CB1/CB2) Ligands

Research into CB2 selective ligands utilizes biaryl ethers to fit the hydrophobic pocket of the receptor.

- Mechanism: The ethoxy group mimics the alkyl chains found in endogenous cannabinoids, while the boronic acid moiety allows for rapid attachment to heteroaryl cores (e.g., triazoles or quinolines) [4].

Experimental Protocol: Optimized Suzuki Coupling

Challenge: The ortho-ethoxy group creates steric hindrance. Standard protocols may lead to incomplete conversion. Solution: Use of a specialized phosphine ligand (SPhos) or elevated temperatures with a strong base.

Protocol: High-Efficiency Coupling with Aryl Chlorides

Valid for coupling **5-Chloro-2-ethoxyphenylboronic acid** with electron-deficient aryl chlorides.

Reagents:

- Substrate: Aryl Chloride (1.0 equiv)
- Boronic Acid: **5-Chloro-2-ethoxyphenylboronic acid** (1.2 - 1.5 equiv)
- Catalyst: $Pd(OAc)_2$ (2-5 mol%)
- Ligand: SPhos (4-10 mol%) - Crucial for ortho-substitution
- Base: K_3PO_4 (2.0 - 3.0 equiv)

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- Solvent: Toluene/Water (10:1) or 1,4-Dioxane/Water (4:1)

Step-by-Step Workflow:

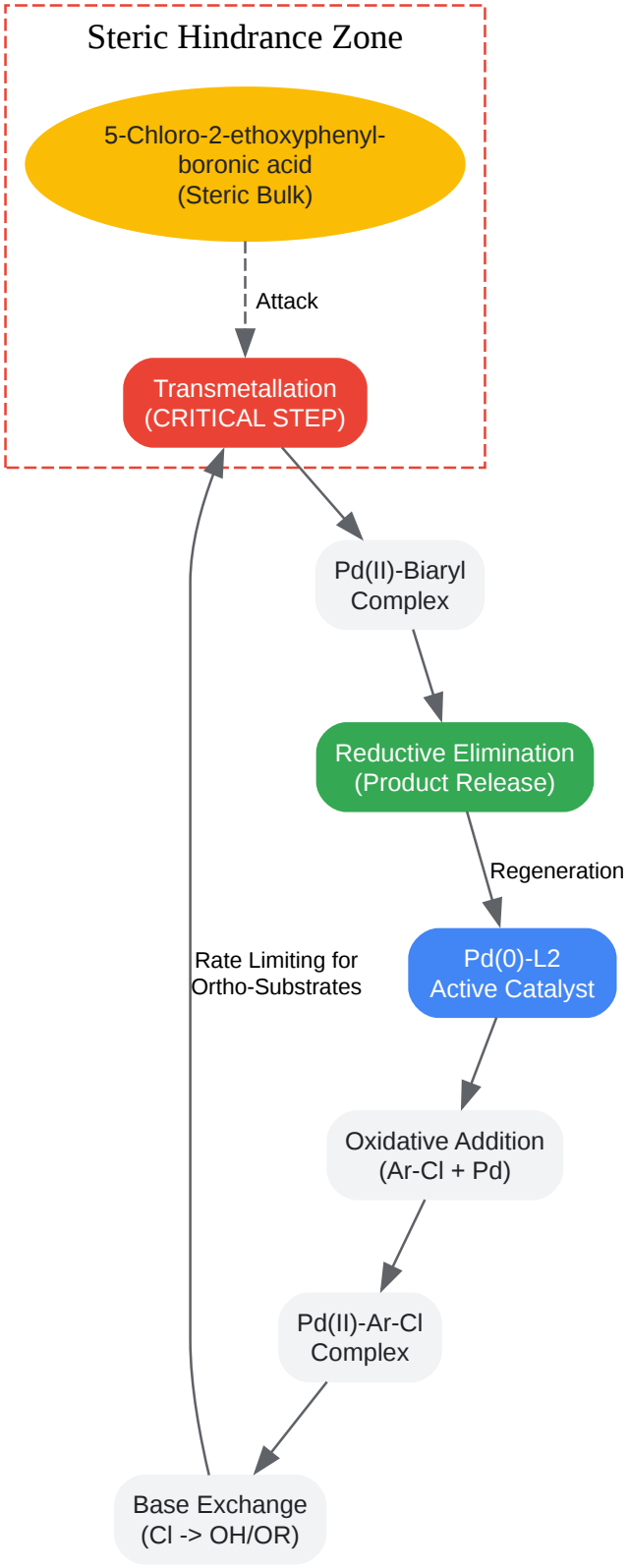
- Charge: Add Aryl Chloride, Boronic Acid, $Pd(OAc)_2$, SPhos, and K_3PO_4 to a reaction vial equipped with a stir bar.
- Inert: Seal the vial and purge with Nitrogen or Argon for 3 cycles (Vacuum/Gas) to remove Oxygen (prevents homocoupling).
- Solvate: Add degassed solvent via syringe.
- Heat: Stir vigorously at 100°C for 12-18 hours. Note: Ortho-substrates require higher energy to overcome the rotational barrier during transmetallation.
- Monitor: Check TLC/LCMS. Look for the disappearance of the Aryl Chloride.
- Workup: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry over Na_2SO_4.
- Purification: Silica gel chromatography. The product is typically less polar than the boronic acid.

Visualizations

Figure 1: Mechanistic Bottleneck in Ortho-Substituted Coupling

This diagram highlights why the choice of ligand (SPhos) is critical for this specific boronic acid.

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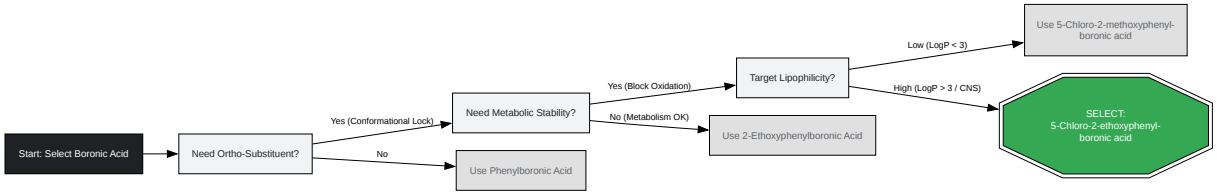
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Caption: The catalytic cycle emphasizes the Transmetallation step (Red), where the 2-ethoxy steric bulk of the subject compound requires electron-rich, bulky ligands (like SPhos) to facilitate the reaction.

Figure 2: Selection Decision Tree

When should you select CAS 352534-86-2 over simpler alternatives?



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Caption: Decision logic for medicinal chemists. The compound is the optimal choice when both metabolic stability (Cl) and high lipophilicity (OEt) are required.

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